

2-Chloro-4-(3,5-dichlorophenyl)pyridine chemical properties

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Compound of Interest

Compound Name: 2-Chloro-4-(3,5-dichlorophenyl)pyridine

Cat. No.: B12077451

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Technical Guide: 2-Chloro-4-(3,5-dichlorophenyl)pyridine

Core Scaffold for Furin Inhibitors and Biaryl Therapeutics

Executive Summary

2-Chloro-4-(3,5-dichlorophenyl)pyridine (CAS: 1361707-84-7) is a halogenated biaryl heterocycle utilized primarily as a regioselective scaffold in drug discovery. Its structural significance lies in the orthogonality of its halogen substituents: the C4-aryl group establishes a lipophilic pharmacophore (crucial for protein binding pockets), while the C2-chlorine serves as a reactive "handle" for late-stage diversification via nucleophilic aromatic substitution () or palladium-catalyzed cross-couplings.

Recent literature highlights this motif's prominence in the development of Furin inhibitors, targeting host proteases involved in viral entry mechanisms (including SARS-CoV-2) and cancer metastasis.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Property	Data / Description
IUPAC Name	2-Chloro-4-(3,5-dichlorophenyl)pyridine
CAS Number	1361707-84-7
Molecular Formula	
Molecular Weight	258.53 g/mol
Structural Features	Pyridine ring substituted at C2 (Cl) and C4 (3,5-dichlorophenyl).[1][2][3][4][5][6][7][8][9]
LogP (Predicted)	~4.8 (High Lipophilicity)
Solubility	Low in water; soluble in DCM, DMSO, THF, and Toluene.
Electronic Character	Electron-deficient pyridine ring; 3,5-dichloro substitution increases metabolic stability and hydrophobic interaction potential.

Synthesis & Manufacturing

To ensure high regioselectivity and yield, the industry-standard protocol utilizes the Suzuki-Miyaura cross-coupling of 2-chloro-4-iodopyridine with 3,5-dichlorophenylboronic acid.

Mechanistic Rationale

Using 2-chloro-4-iodopyridine is critical. The C–I bond is significantly weaker (bond dissociation energy ~65 kcal/mol) than the C–Cl bond (~95 kcal/mol). This difference ensures that the palladium catalyst (

) undergoes oxidative addition exclusively at the C4-iodine position, leaving the C2-chlorine intact for future reactions.

Detailed Protocol

Reagents:

- Substrate: 2-Chloro-4-iodopyridine (1.0 equiv)
- Coupling Partner: 3,5-Dichlorophenylboronic acid (1.1 equiv)
- Catalyst:

(3-5 mol%) or

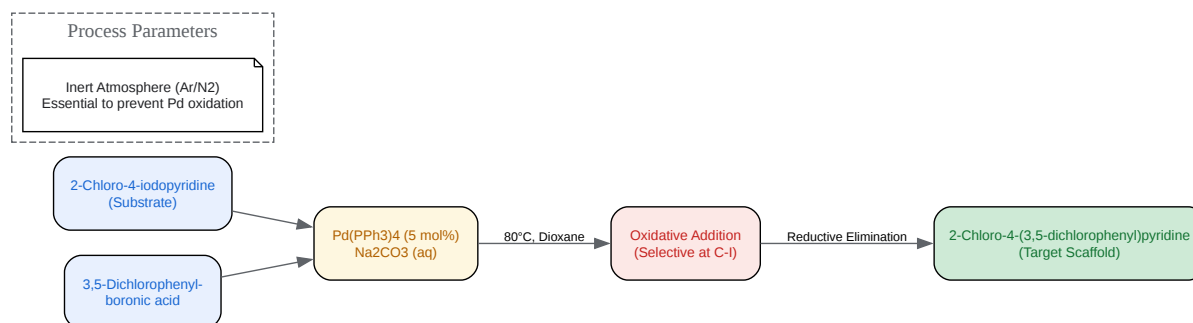
(for faster kinetics)
- Base:

(2.0 M aqueous solution)
- Solvent: 1,4-Dioxane or Toluene/Ethanol (3:1)

Procedure:

- Inerting: Charge a reaction vessel with the substrate, boronic acid, and catalyst. Evacuate and backfill with Nitrogen or Argon () to remove (prevents homocoupling and catalyst oxidation).
- Solvation: Add degassed solvent and aqueous base.
- Reaction: Heat to 80–90°C for 4–12 hours. Monitor via HPLC or TLC (Mobile phase: Hexane/EtOAc 9:1).
- Work-up: Cool to RT. Dilute with water and extract with Ethyl Acetate ().^[6] Wash combined organics with brine, dry over , and concentrate.^[3]
- Purification: Flash column chromatography on silica gel. Elute with a gradient of 0-10% EtOAc in Hexanes. The product typically elutes as a white to off-white solid.

Synthesis Workflow Diagram



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Caption: Regioselective Suzuki-Miyaura coupling exploiting the reactivity difference between C-I and C-Cl bonds.

Reactivity Profile & Functionalization

The value of this compound lies in the C2-Chlorine handle. The pyridine nitrogen renders the C2 position electron-deficient, activating it for nucleophilic attacks.

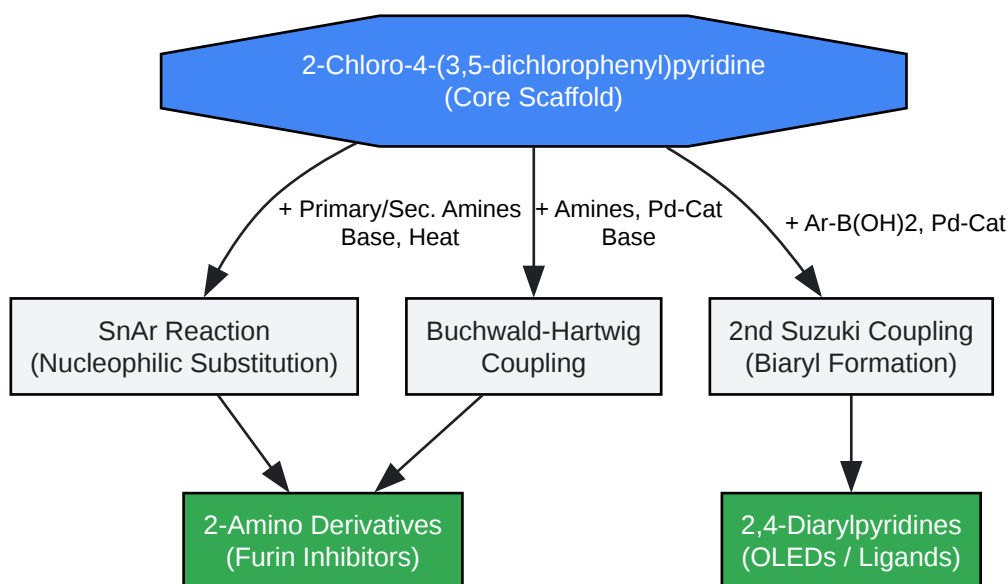
Nucleophilic Aromatic Substitution ()

- Mechanism: Addition-Elimination (). The ring nitrogen stabilizes the Meisenheimer complex intermediate.
- Reagents: Primary or secondary amines (e.g., piperazines, diamines), or DIPEA, polar aprotic solvent (DMF, DMSO, NMP).
- Conditions: Elevated temperatures (80–120°C) are often required due to the deactivating effect of the electron-rich phenyl ring at C4, although the 3,5-dichloro substitution mitigates this slightly.

Buchwald-Hartwig Amination

- Use Case: When
fails (sterically hindered amines) or requires harsh conditions.
- System:
/ BINAP or Xantphos ligands with
in Toluene at 100°C.

Reactivity Pathway Diagram



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Caption: Divergent synthesis pathways from the C2-chloro handle to bioactive terminal products.

Applications in Drug Discovery[9] Furin Inhibition (Antiviral & Oncology)

The (3,5-dichlorophenyl)pyridine moiety is a validated pharmacophore for inhibiting Furin, a proprotein convertase.

- Mechanism: Furin cleaves precursor proteins (e.g., the Spike protein of SARS-CoV-2). Inhibitors prevent this cleavage, blocking viral entry or maturation.
- Binding Mode: The 3,5-dichlorophenyl group occupies the hydrophobic
or
pocket of the Furin active site. The chlorine atoms provide specific halogen-bonding interactions and fill hydrophobic voids, increasing potency (values often in the nanomolar range).
- SAR Insight: The C2-position is typically substituted with a basic amine (e.g., 4-aminomethyl-piperidine) to interact with the negatively charged aspartic acid residues in the Furin catalytic triad.

Metabolic Stability

The 3,5-dichloro substitution pattern on the phenyl ring blocks the para-position and sterically hinders the meta-positions, significantly reducing susceptibility to oxidative metabolism by Cytochrome P450 enzymes (specifically CYP3A4). This extends the half-life () of the drug candidate.

Safety & Handling

- Hazards: Classified as an Irritant (Skin/Eye/Respiratory).
- GHS Signal: Warning.[10]
- Precaution: Handle in a fume hood. Avoid dust formation.
- Environmental: Halogenated biaryls are persistent. All aqueous waste from synthesis (containing Boron and Palladium) must be disposed of as hazardous chemical waste.

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